

dipyanone legal status and scheduling

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Compound Focus: Dipyanone

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Pharmacological Profile & Hazards

The following table summarizes the key in vitro pharmacological characteristics of **dipyanone** at the μ -opioid receptor (MOR), which underlies its public health risk [1] [2].

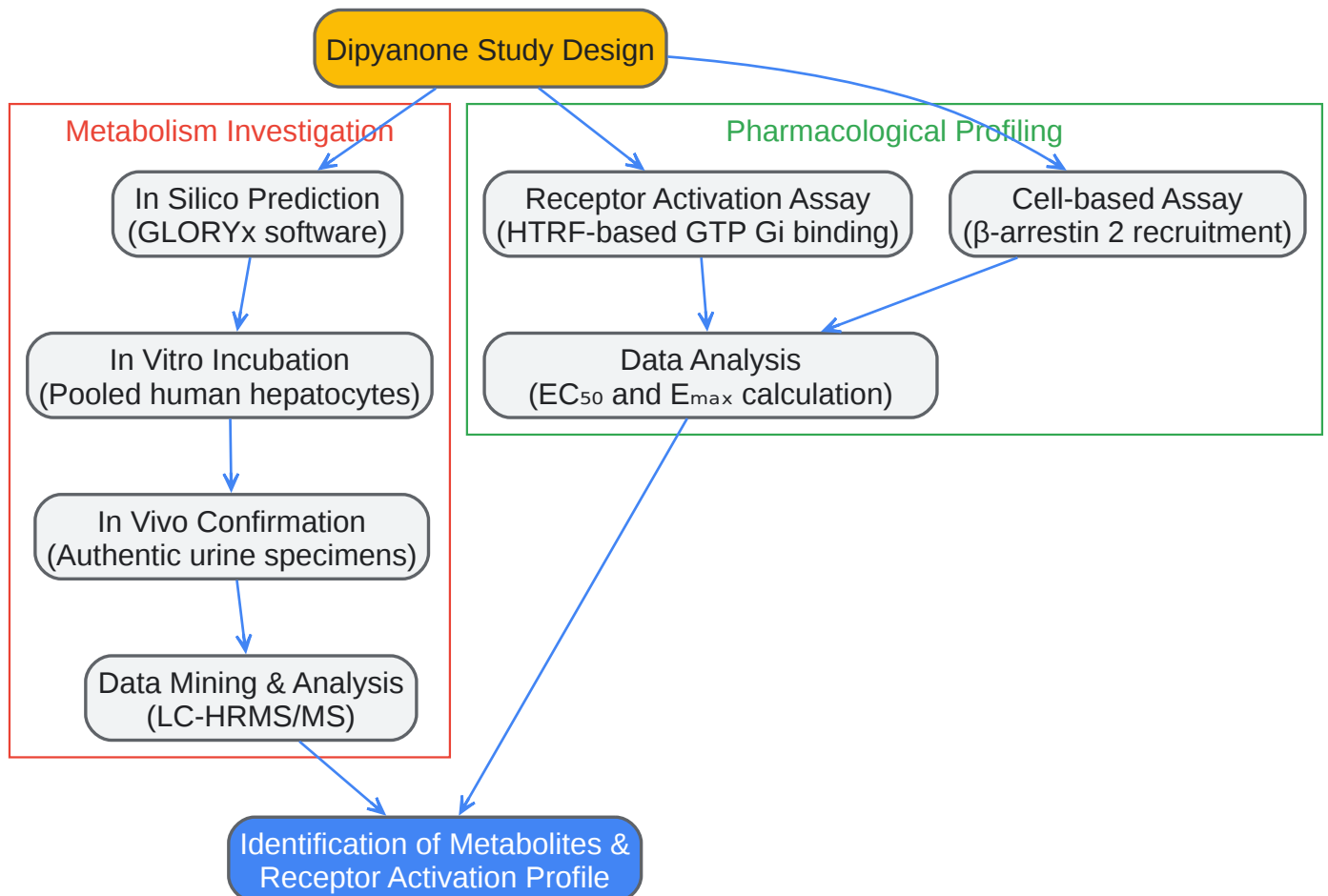
Parameter	Value	Context & Comparison
MOR Potency (EC ₅₀)	39.9 nM [1] [2] / 96.8 nM [3]	Similar to methadone (EC ₅₀ = 50.3 nM); less potent than fentanyl [1] [2].
MOR Efficacy (E _{max})	155% [1] [2] / 106% [3] (vs. reference agonist)	Full agonist with efficacy similar to or greater than hydromorphone [1] [2].
Primary Health Risks	Respiratory depression, CNS depression, bradycardia, hypotension, abuse liability, and fatal overdose [3].	Pattern of strong MOR agonism is similar to methadone [3].

Analytical Detection & Metabolism

Identifying **dipyanone** use relies on detecting the parent compound and its metabolites. Key biomarkers and concentrations from case studies are listed below.

Aspect	Details
Key Metabolic Biomarkers • EMDPB : 4'-[2-ethylidene-5-methyl-3,3-diphenylpyrrolidin-1-yl]butan-1'-ol	
• EMDPBA : 4'-[2-ethylidene-5-methyl-3,3-diphenylpyrrolidin-1-yl]butanoic acid [3].	
Primary Metabolic Pathway Opening of the pyrrolidine ring, followed by cyclization to form EMDPB and EMDPBA. Other pathways include hydroxylation, reduction, and O-glucuronidation [3].	
Postmortem Blood Concentrations 370 ng/mL (USA case) [2], 720 ng/mL - 1400 ng/mL (German cases) [3].	
Urine Concentrations >1000 ng/mL (reported in a case) [3].	

The experimental workflow for studying **dipyanone**'s metabolism and receptor activity involves a multi-pronged approach, as visualized below.



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Experimental workflow for **dipyanone** characterization

Detailed Experimental Protocols

1. In Vitro Human Hepatocyte Incubations [3]

- **Cell Preparation:** Thaw cryopreserved human hepatocytes and suspend in supplemented William's Medium E. Assess viability (>80%) using the trypan blue exclusion method and adjust concentration to 2×10^6 cells/mL.
- **Incubation:** Mix 250 μ L hepatocyte suspension with 250 μ L of **dipyanone** (20 μ mol/L in medium). Incubate in culture plates at 37°C for 0 h (control) and 3 h.
- **Termination & Analysis:** Stop reactions with ice-cold acetonitrile. Centrifuge and store supernatants at -80°C until LC-HRMS/MS analysis.

2. μ -Opioid Receptor (MOR) Activation Assay [1] [2]

- **Assay Principle:** A NanoBiT β -arrestin 2 recruitment assay. MOR activation causes recruitment of β -arrestin 2, restoring luciferase activity.
- **Procedure:** Treat cells expressing MOR with test compounds. Measure luminescence to generate concentration-response curves.
- **Data Analysis:** Calculate EC₅₀ (potency) and E_{max} (efficacy) relative to a reference agonist like hydromorphone.

Legal Status and Regulatory Context

The legal situation for **dipyanone** in the United States is indirect.

Jurisdiction/Substance	Status	Basis
Dipyanone (USA)	Not explicitly scheduled [4], but likely an illicit controlled substance .	Subject to restriction under the Federal Analogue Act [4]. It is structurally and pharmacologically similar to the Schedule II substance methadone [3] [1] [2].
Methadone (USA)	Schedule II	Controlled Substances Act (CSA).

Jurisdiction/Substance	Status	Basis
Dipipanone (USA)	Schedule I	Controlled Substances Act (CSA) [5].

The dynamic landscape of novel synthetic opioids (NSOs) and their regulation is a critical area of concern. The DEA establishes annual production quotas for Schedule I and II substances [6]. While the provided document does not mention **dipyanone**, its structural and pharmacological similarity to known opioids like methadone is the basis for its control under analogue laws [3] [4].

Implications for Professionals

For researchers and forensic professionals, the key takeaways are:

- **Analytical Focus:** Include EMDPB and EMDPBA as specific biomarkers for **dipyanone** consumption in analytical screens [3].
- **Risk Assessment:** Its strong MOR agonist profile confirms a high potential for abuse, dependence, and life-threatening respiratory depression [3].
- **Regulatory Vigilance:** The absence of explicit scheduling does not imply legality, as the Federal Analogue Act can be applied to prosecute the manufacture and distribution of **dipyanone** [4].

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